

An In-depth Technical Guide to the Interaction Studies of NSC15520 and p53

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Compound of Interest

Compound Name: NSC15520
Cat. No.: B7775845

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the interaction between the small molecule **NSC15520** and the tumor suppressor protein p53. It is designed to furnish researchers, scientists, and drug development professionals with detailed information on the mechanism of action, quantitative data, and experimental protocols relevant to the study of this interaction.

Introduction: The p53-RPA Axis and the Role of NSC15520

The tumor suppressor protein p53 plays a critical role in maintaining genomic stability by orchestrating cellular responses to DNA damage, including cell cycle arrest and apoptosis. Its function is intricately regulated through interactions with various cellular proteins. One such crucial interaction is with Replication Protein A (RPA), a single-stranded DNA-binding protein essential for DNA replication, repair, and recombination. The interaction between p53 and RPA is a key component of the DNA damage response pathway.

NSC15520 has been identified as a small molecule inhibitor that targets the N-terminal DNA binding domain (DBD) of the RPA70 subunit of RPA. By binding to RPA, **NSC15520** competitively inhibits the interaction between RPA and a p53-GST fusion protein. This positions **NSC15520** as a valuable tool for studying the p53-RPA signaling axis and as a potential lead compound for therapeutic development.

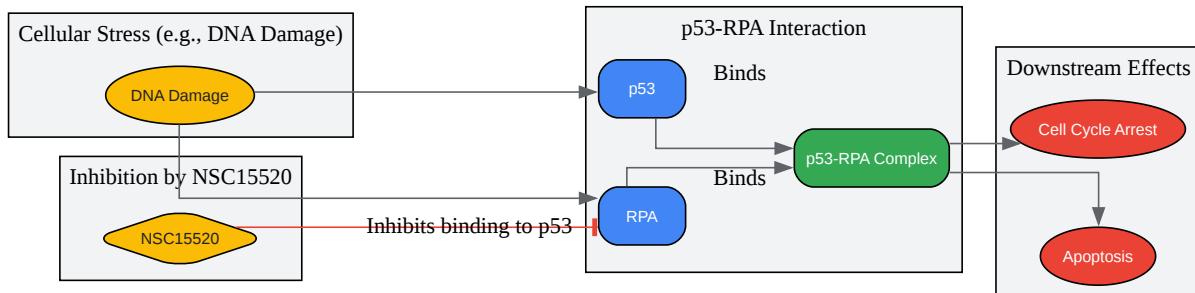
Quantitative Data

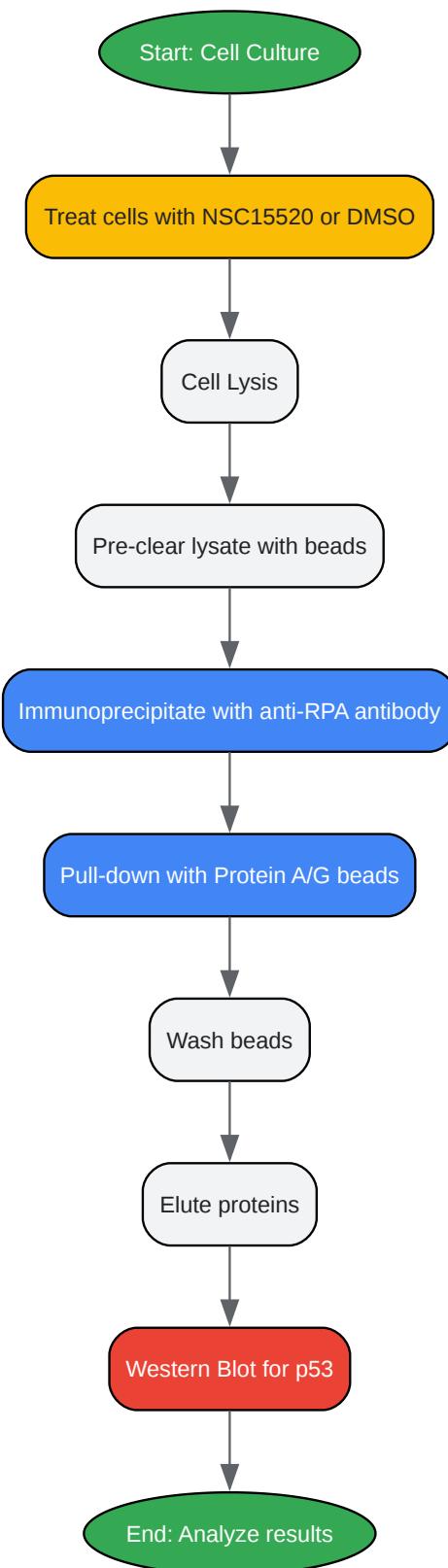
The inhibitory effect of **NSC15520** on the p53-RPA interaction has been quantified, providing a key parameter for its biological activity.

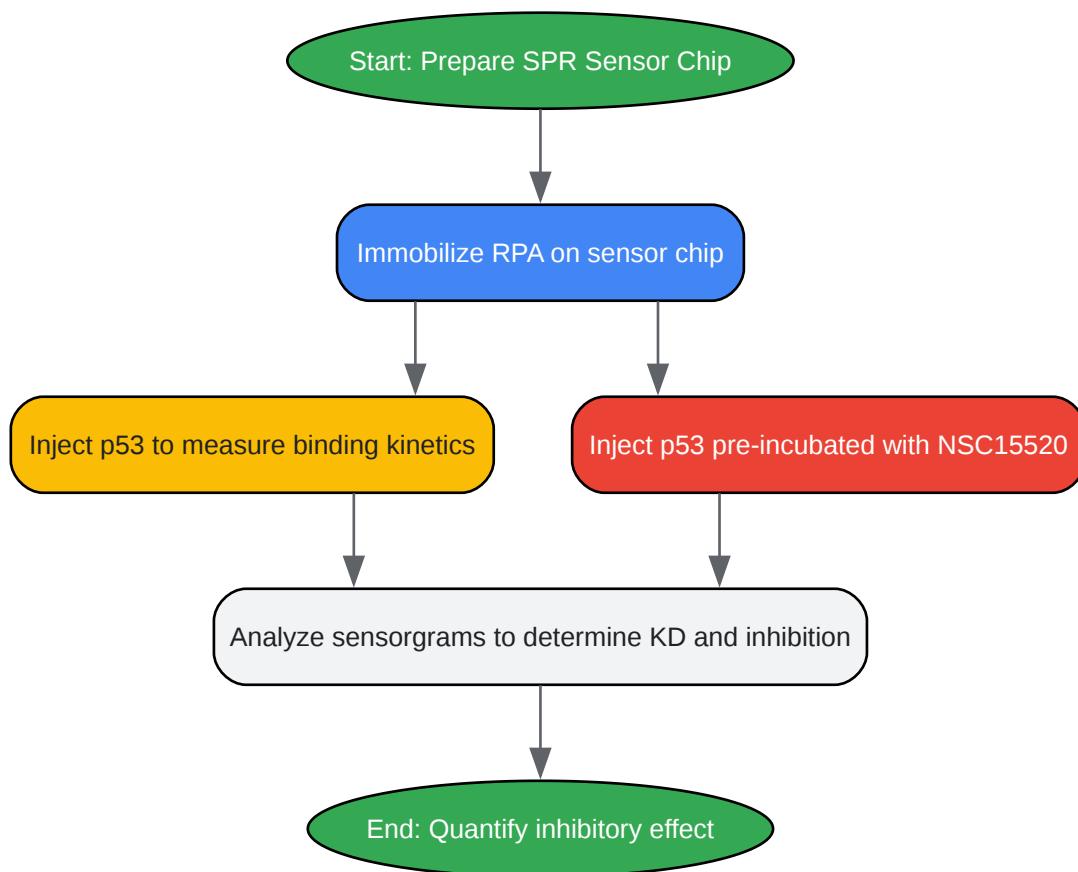
Compound	Target	Assay Type	IC50	Reference
NSC15520	p53-GST binding to RPA N-terminal DBD	Competitive Binding Assay	10 μ M	[1][2]

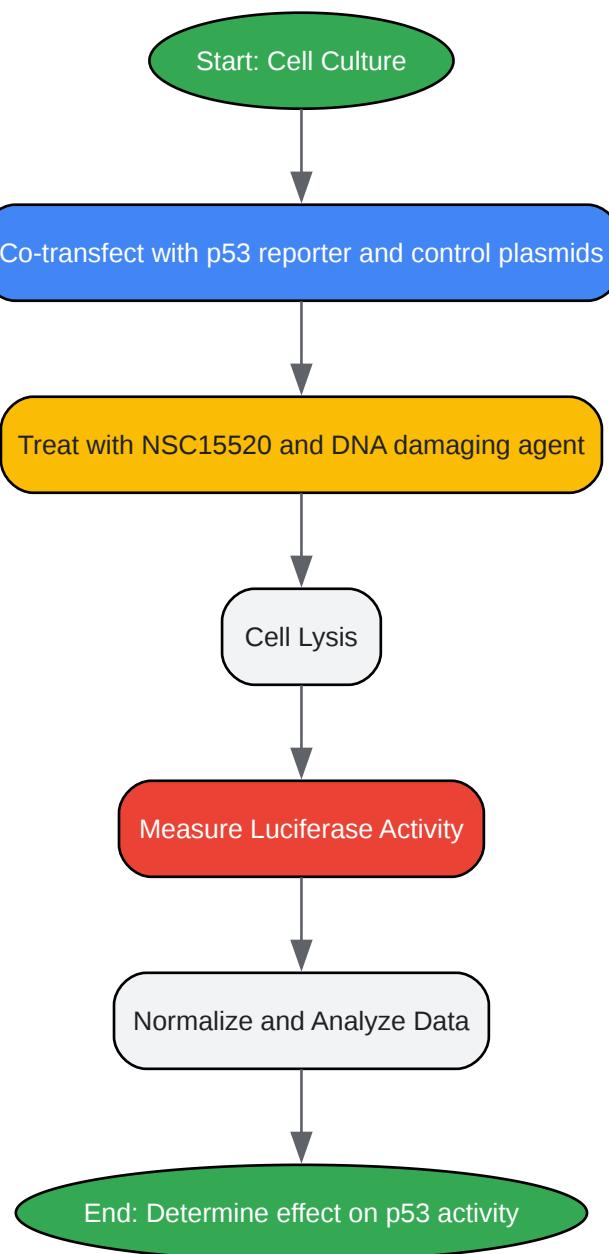
Signaling Pathway and Mechanism of Action

NSC15520 disrupts the normal functioning of the p53-mediated DNA damage response by interfering with the p53-RPA interaction. Under normal conditions, upon DNA damage, p53 interacts with RPA at the site of damage, which is a critical step for the initiation of downstream signaling cascades leading to cell cycle arrest or apoptosis. **NSC15520**, by binding to the N-terminal domain of RPA, physically blocks the binding of p53, thereby inhibiting these downstream effects.









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References

- 1. Small molecule inhibitor of the RPA70 N-terminal protein interaction domain discovered using in silico and in vitro methods - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Small molecule inhibitor of the RPA70 N-terminal protein interaction domain discovered using in silico and in vitro methods - PubMed [pubmed.ncbi.nlm.nih.gov]
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